

Dibenzyl Carbonate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Dibenzyl carbonate*

CAS No.: 3459-92-5

Cat. No.: B1582940

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CAS Number: 3459-92-5^{[1][2][3][4]} Molecular Formula: C₁₅H₁₄O₃^{[1][2][4]}

This guide provides an in-depth overview of **dibenzyl carbonate** (DBC), a versatile reagent with significant applications in organic synthesis, particularly within the pharmaceutical and chemical research sectors.^{[3][5]} This document outlines its chemical properties, synthesis methodologies, and key applications, with a focus on its role as a benzylating agent and a protecting group.

Chemical and Physical Properties

Dibenzyl carbonate is a white crystalline powder or a colorless low-melting solid.^[4] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	242.27 g/mol	[1][2][4]
Melting Point	27-33 °C	[1][2][4]
Boiling Point	180-190 °C at 2 mmHg	[1][4]
Density	Approximately 1.2 g/cm ³	[3]
Appearance	White to almost white powder or lump	[1][4]
Solubility	Sparingly soluble in water (0.099 g/L at 25°C)	[1]

Synthesis of Dibenzyl Carbonate

The synthesis of **dibenzyl carbonate** can be achieved through several methods, with a notable emphasis on sustainable and phosgene-free approaches. A common and efficient method involves the transesterification of a dialkyl carbonate, such as dimethyl carbonate (DMC), with benzyl alcohol.[1][6]

Experimental Protocol: Catalytic Transesterification of Dimethyl Carbonate

This protocol describes a sustainable approach to **dibenzyl carbonate** synthesis using a heterogeneous catalyst.[1][2]

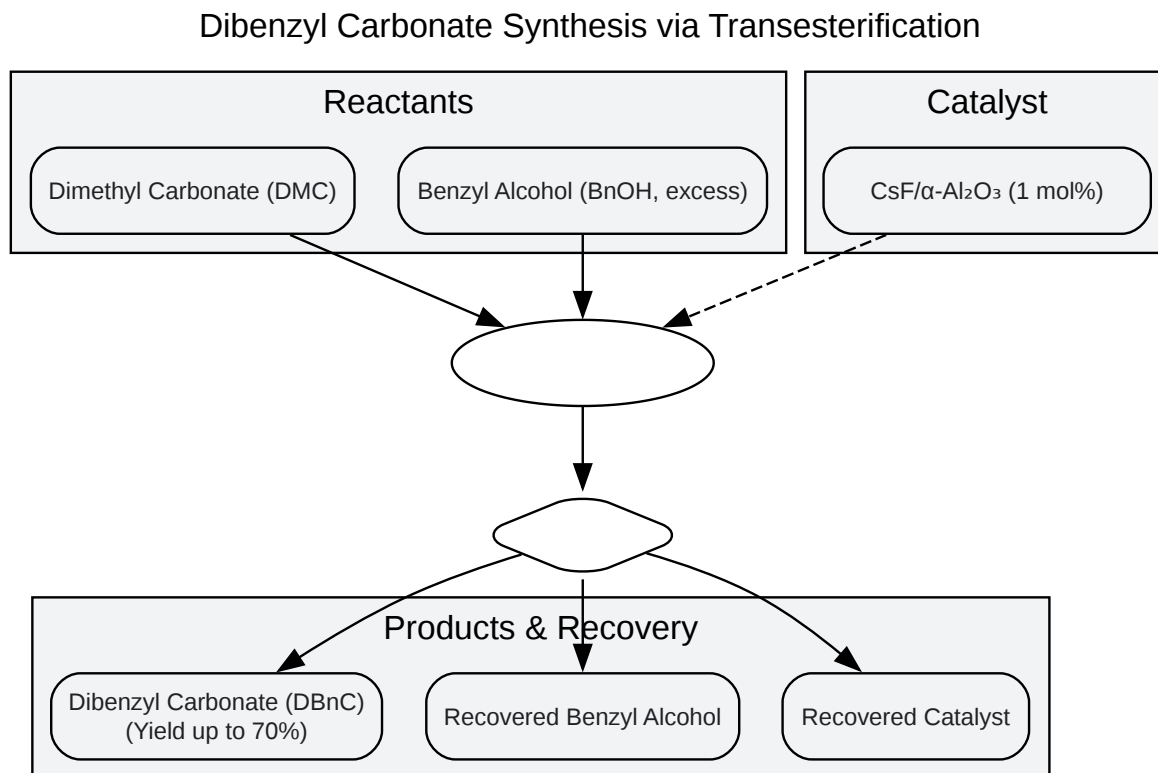
Materials:

- Dimethyl carbonate (DMC)
- Benzyl alcohol (BnOH)
- Cesium fluoride on α -alumina (CsF/ α -Al₂O₃) catalyst
- ACS grade reagents were used. Benzyl alcohol was analyzed by GC for benzaldehyde impurities and purified by vacuum distillation if impurities were > 1%.[7]

Procedure:

- In a reaction vessel, combine dimethyl carbonate and an excess of benzyl alcohol.
- Add the CsF/ α -Al₂O₃ catalyst, typically at a low molar percentage (e.g., 1 mol%) relative to the limiting reagent (DMC).
- Heat the reaction mixture to 90 °C with stirring.
- Monitor the reaction progress by suitable analytical techniques (e.g., GC-MS).
- Upon completion, the catalyst can be recovered by filtration.
- The excess benzyl alcohol can also be recovered and recycled.
- The product, **dibenzyl carbonate**, can be isolated and purified, with reported yields of up to 70%.^{[1][2]}

Synthesis Workflow:



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Caption: Workflow for the synthesis of **dibenzyl carbonate**.

Applications in Drug Development and Organic Synthesis

Dibenzyl carbonate is a valuable reagent in organic synthesis, primarily utilized as a benzylating agent and for the introduction of the benzyloxycarbonyl (Cbz or Z) protecting group.[3][5]

N-Benzylation of Amines

Dibenzyl carbonate serves as an effective reagent for the N-benylation of primary aliphatic amines to yield N,N-dibenzyl derivatives.[8] This reaction can be efficiently catalyzed by phosphonium salts under solventless conditions.[8]

Experimental Protocol: Selective N,N-Dibenzylation of Primary Amines

This protocol outlines the general procedure for the N,N-dibenzylation of primary aliphatic amines using **dibenzyl carbonate** in the presence of a phosphonium salt catalyst.^[8]

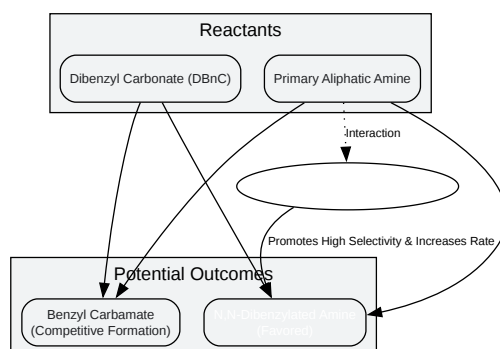
Materials:

- Primary aliphatic amine
- **Dibenzyl carbonate** (DBnC)
- Tetraalkylphosphonium salt (e.g., tetrabutylphosphonium bromide)

Procedure:

- In a glass reactor, combine the primary aliphatic amine and **dibenzyl carbonate**.
- Add a catalytic amount of the tetraalkylphosphonium salt.
- The reaction is carried out under solventless conditions.
- Heat the reaction mixture while stirring. The reaction is noted to be energy-intensive.^[8]
- The phosphonium salt promotes high selectivity towards the N,N-dibenzylated amine over the formation of the benzyl carbamate.^[8]
- Monitor the reaction for completion.
- The N,N-dibenzylated product can be isolated and purified using standard techniques.

Logical Relationship in N-Benzylation:



The phosphonium salt interacts with the amine, increasing its steric bulk and favoring the attack on the less hindered alkyl terminus of dibenzyl carbonate, leading to enhanced selectivity for N,N-dibenzylation.

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Caption: Influence of phosphonium salt on reaction selectivity.

Protecting Group Chemistry

The benzyloxycarbonyl (Cbz) group is a widely used amine-protecting group in peptide synthesis and the synthesis of complex molecules.[9][10] While benzyl chloroformate is traditionally used for this purpose, **dibenzyl carbonate** offers a less hazardous alternative for the introduction of the Cbz group.

The stability of the Cbz group under various conditions and its selective removal make it a valuable tool for synthetic chemists.[10] Its application is crucial in multi-step syntheses common in drug discovery to prevent unwanted side reactions.[5]

Other Applications

Beyond its primary roles in benzylation and protection, **dibenzyl carbonate** finds use in other industrial applications:

- Polymer Production: It can be used as a plasticizer and modifier to enhance the flexibility and durability of polymers like PVC.[3][11]
- Cosmetics: Its emollient properties are utilized in creams and lotions to improve skin feel and moisture retention.[3][11]
- Flavors and Fragrances: It is used in the formulation of flavors and fragrances.[3]

In conclusion, **dibenzyl carbonate** is a multifaceted compound with significant utility in research and development. Its favorable properties and diverse applications, particularly as a safer alternative for benzylation and Cbz protection, underscore its importance for scientists and professionals in the field of drug development and organic synthesis.

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